

# 5-Methyl-2-hexanone chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Methyl-2-hexanone

Cat. No.: B1664664

[Get Quote](#)

An In-depth Technical Guide to **5-Methyl-2-hexanone**: Chemical Properties and Structure

## Introduction

**5-Methyl-2-hexanone**, also known as methyl isoamyl ketone (MIAK), is an organic compound classified as a ketone.[1][2] It is a colorless liquid recognized by its characteristic pleasant, fruity odor.[3][4] This compound serves primarily as a solvent, particularly for high-solids coatings, due to its high solubility for various resins, including alkyd, acrylic, and vinyl copolymers, as well as cellulose esters.[4] This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental methodologies for **5-Methyl-2-hexanone**, intended for researchers, scientists, and professionals in drug development and chemical synthesis.

## Chemical Structure

**5-Methyl-2-hexanone** is an aliphatic ketone with the chemical formula  $C_7H_{14}O$ . [5] Its structure consists of a hexane backbone with a carbonyl group ( $C=O$ ) at the second carbon position (C2) and a methyl group branching from the fifth carbon position (C5). This structure leads to its systematic IUPAC name: 5-methylhexan-2-one.[3][6] The presence of the carbonyl group makes it a polar molecule, while the hydrocarbon chain contributes to its nonpolar characteristics, resulting in moderate solubility in water.[2][4]

## Structural Identifiers

- IUPAC Name: 5-methylhexan-2-one[3]
- Synonyms: Methyl isoamyl ketone (MIAK), Isoamyl methyl ketone, Isobutylacetone[2]
- CAS Number: 110-12-3[5]
- SMILES: CC(C)CCC(=O)C[2][3]
- InChI Key: FFWSICBKRCICMR-UHFFFAOYSA-N[2][3]

## Chemical and Physical Properties

The physicochemical properties of **5-Methyl-2-hexanone** are well-documented. It is a flammable liquid and its vapors are heavier than air.[3][7] The following table summarizes its key quantitative data.

Property	Value	Reference(s)
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O	[5]
Molecular Weight	114.19 g/mol	[5]
Appearance	Colorless liquid	[3]
Odor	Pleasant, fruity	[3]
Density	0.814 g/mL at 25 °C	[4]
Boiling Point	144 - 145 °C at 760 mmHg	[4]
Melting Point	-74 °C	[2]
Flash Point	36 - 43 °C (closed cup)	[4][8]
Solubility in Water	5.4 g/L at 25 °C	[2]
Vapor Pressure	4.5 - 5.3 mmHg at 20 °C	[8]
Vapor Density	3.94 (vs air)	[4]
Refractive Index (n <sub>20/D</sub> )	1.406	
Autoignition Temperature	424 - 455 °C	[8]
LogP (o/w)	1.88	[2][9]

## Experimental Protocols

Detailed methodologies for the characterization and analysis of **5-Methyl-2-hexanone** are crucial for quality control and research applications. Below are standard protocols for determining its boiling point and analyzing its purity via gas chromatography.

### Determination of Boiling Point (Thiele Tube Method)

This micro-method is suitable for determining the boiling point of a small liquid sample.[10]

Apparatus:

- Thiele tube

- Thermometer (0-200 °C)
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Heat source (Bunsen burner or heating mantle)
- Mineral oil

#### Procedure:

- Sample Preparation: Add 0.5-1 mL of **5-Methyl-2-hexanone** into the small test tube.[\[10\]](#)
- Capillary Tube Insertion: Place the capillary tube into the test tube with its open end submerged in the liquid and the sealed end pointing upwards.[\[10\]](#)
- Assembly: Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.[\[10\]](#)
- Heating: Place the assembly into the Thiele tube filled with mineral oil. The side arm of the Thiele tube is heated gently. The shape of the tube allows for convection currents to ensure uniform heating.[\[10\]](#)
- Observation: As the temperature rises, a slow stream of bubbles will emerge from the open end of the capillary tube. Continue gentle heating until a continuous and rapid stream of bubbles is observed.
- Boiling Point Determination: Turn off the heat source. As the apparatus cools, the stream of bubbles will slow down and stop. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[\[10\]](#)
- Verification: Record this temperature. It is advisable to repeat the heating and cooling cycle to obtain a more accurate reading.

## Analysis by Gas Chromatography (GC)

Gas chromatography is a standard technique used to assess the purity of volatile compounds like **5-Methyl-2-hexanone** and to separate components in a mixture.[\[11\]](#)[\[12\]](#)

Apparatus and Conditions:

- Gas Chromatograph: Equipped with a Flame Ionization Detector (FID).
- Column: A nonpolar or medium-polarity capillary column (e.g., DB-5, HP-5ms) is suitable.
- Carrier Gas: Helium or Nitrogen.
- Injector: Split/splitless injector.
- Syringe: 10  $\mu$ L GC syringe.
- Solvent: Dichloromethane or other suitable high-purity solvent for dilution.

Procedure:

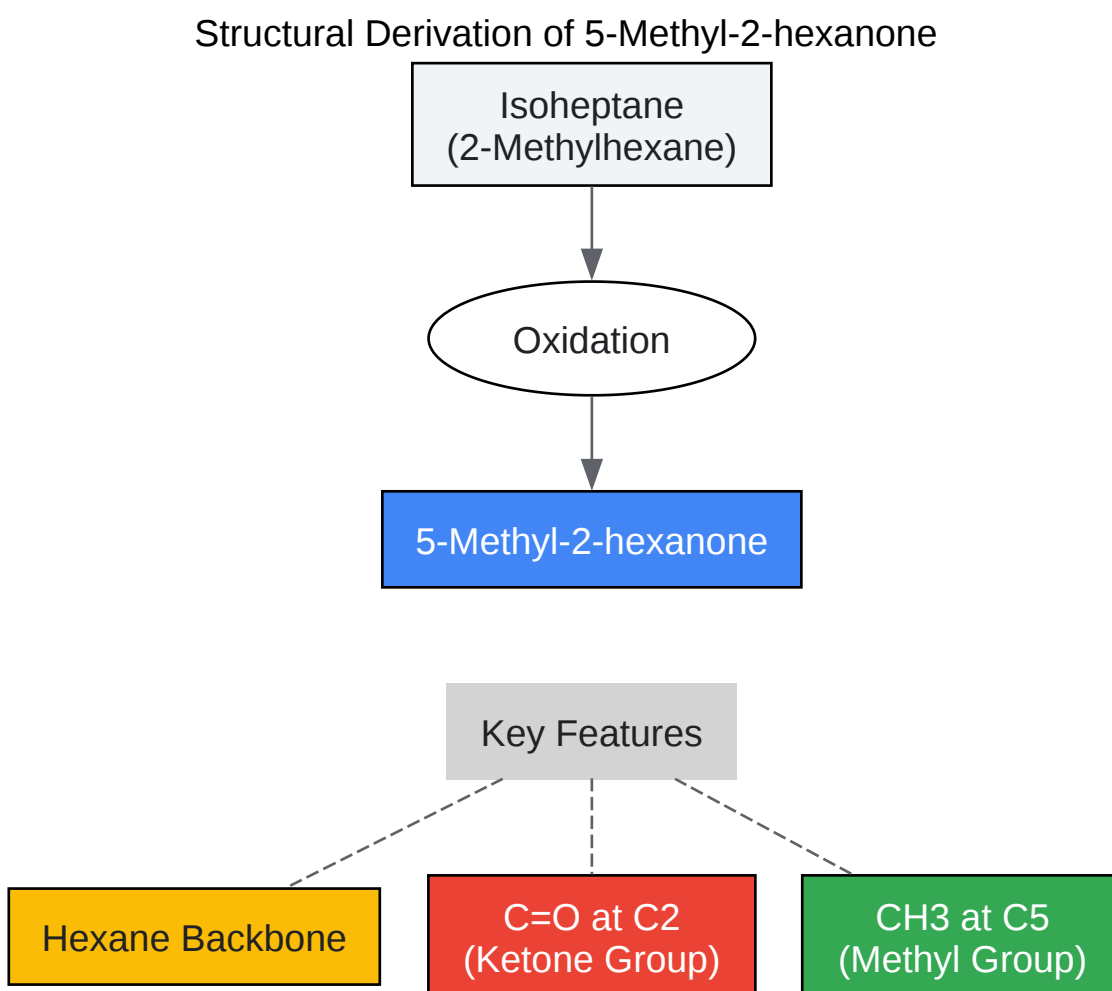
- Sample Preparation: Prepare a dilute solution of **5-Methyl-2-hexanone** (e.g., 1% v/v) in a high-purity solvent like dichloromethane.
- Instrument Setup:
  - Set the injector temperature to  $\sim 250$   $^{\circ}\text{C}$ .
  - Set the detector temperature to  $\sim 280$   $^{\circ}\text{C}$ .
  - Set the oven temperature program. A typical program might start at 60  $^{\circ}\text{C}$ , hold for 2 minutes, then ramp up to 180  $^{\circ}\text{C}$  at a rate of 10  $^{\circ}\text{C}/\text{min}$ .
- Syringe Cleaning: Flush the GC syringe multiple times with the solvent and then with the prepared sample solution to ensure no air bubbles are present.[\[11\]](#)[\[12\]](#)
- Injection: Inject a small volume (typically 0.2 - 1.0  $\mu\text{L}$ ) of the prepared sample into the GC injector port.[\[12\]](#)

- **Data Acquisition:** Start the data acquisition simultaneously with the injection. The chromatogram will be recorded, showing peaks corresponding to the solvent and the analyte.
- **Analysis:** The retention time (the time it takes for the compound to travel through the column) is a characteristic property that can be used for identification. The area under the peak is proportional to the concentration of the compound, which allows for purity assessment by calculating the relative peak area.[\[12\]](#)

## Visualizations

### Logical and Structural Relationships

The following diagram illustrates the structural derivation of **5-Methyl-2-hexanone** from its parent alkane, highlighting the key functional group and substitution.



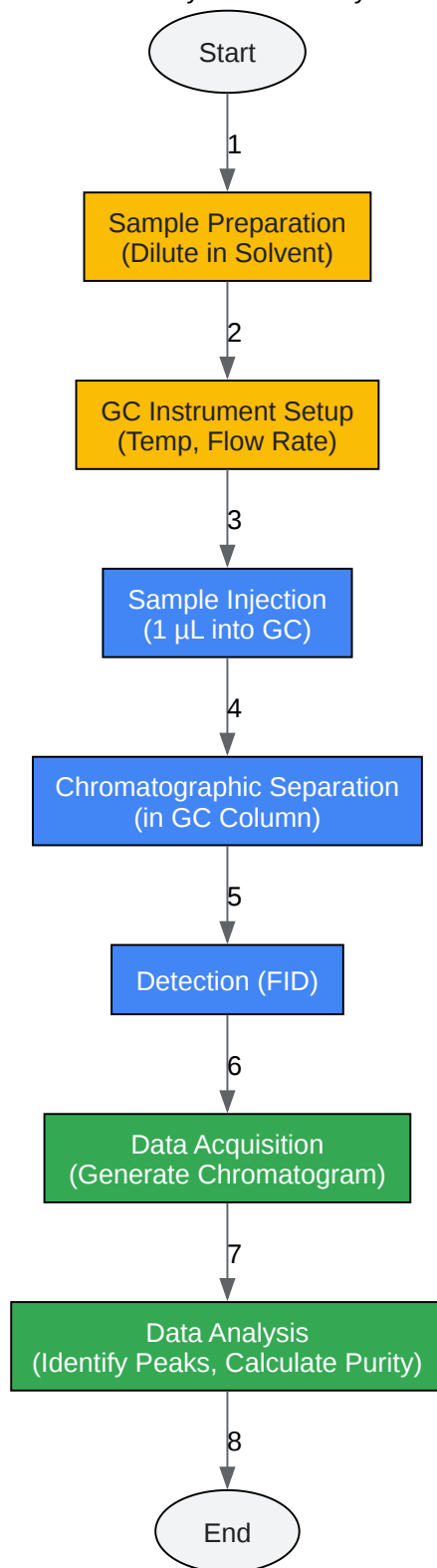
[Click to download full resolution via product page](#)

Caption: Structural relationship of **5-Methyl-2-hexanone**.

## Experimental Workflow

The diagram below outlines the major steps involved in analyzing a sample of **5-Methyl-2-hexanone** using Gas Chromatography.

## Workflow for GC Analysis of 5-Methyl-2-hexanone

[Click to download full resolution via product page](#)

Caption: Gas Chromatography (GC) experimental workflow.



**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Showing Compound 5-Methyl-2-hexanone (FDB008160) - FooDB [foodb.ca]
- 2. hmdb.ca [hmdb.ca]
- 3. 5-Methyl-2-hexanone | C<sub>7</sub>H<sub>14</sub>O | CID 8034 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 5-Methyl-2-hexanone | 110-12-3 [chemicalbook.com]
- 5. scbt.com [scbt.com]
- 6. 5-Methyl-2-hexanone, 99% 500 mL | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 7. fishersci.com [fishersci.com]
- 8. 5-Methyl-2-hexanone for synthesis 110-12-3 [sigmaaldrich.com]
- 9. 5-methyl-2-hexanone, 110-12-3 [thegoodscentscompany.com]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. ursinus.edu [ursinus.edu]
- 12. ursinus.edu [ursinus.edu]
- To cite this document: BenchChem. [5-Methyl-2-hexanone chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664664#5-methyl-2-hexanone-chemical-properties-and-structure]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)